

Navigating the Safe Disposal of 2-Hydroxyethyl Methacrylate Phosphate: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxyethyl methacrylate
phosphate

Cat. No.: B1219090

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **2-Hydroxyethyl methacrylate phosphate**, a compound that requires careful management due to its potential hazards. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Key Safety and Hazard Information

2-Hydroxyethyl methacrylate phosphate is classified as a substance that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation or an allergic skin reaction. [1][2][3] It is crucial to handle this chemical with appropriate personal protective equipment and to be aware of its properties to mitigate risks.

Quantitative Data Summary

A summary of the key quantitative data for **2-Hydroxyethyl methacrylate phosphate** is presented below for easy reference.

| Property | Value | Source(s) |
|---------------------|----------------------------------|-----------|
| CAS Number | 52628-03-2 | [4] |
| Molecular Formula | C6H13O7P | [4] |
| Molecular Weight | 228.137 g/mol | [4] |
| EINECS Number | 258-053-2 | [4] |
| Flash Point | 97 °C | [2] |
| Solubility in Water | Fully miscible | [2] |
| Density | 1.034 g/cm ³ at 20 °C | [2] |
| Vapor Pressure | 1.3 hPa at 68 °C | [2] |

Procedural Guidance for Proper Disposal

The following step-by-step instructions outline the operational plan for the safe disposal of **2-Hydroxyethyl methacrylate phosphate**.

1. Personal Protective Equipment (PPE) and Handling:

- Before handling, ensure you are wearing appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[1][3]
- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors or mists.[1][5]
- Avoid all personal contact with the substance. Do not eat, drink, or smoke in the handling area.[5]

2. Spill Management:

- In the event of a spill, immediately clear the area of all personnel.
- For small spills, absorb the material with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[5]

- Collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[5]
- Do not allow the product to enter drains, sewers, or waterways.[2][6][7]
- After cleanup, decontaminate the area and all protective equipment.

3. Waste Collection and Storage:

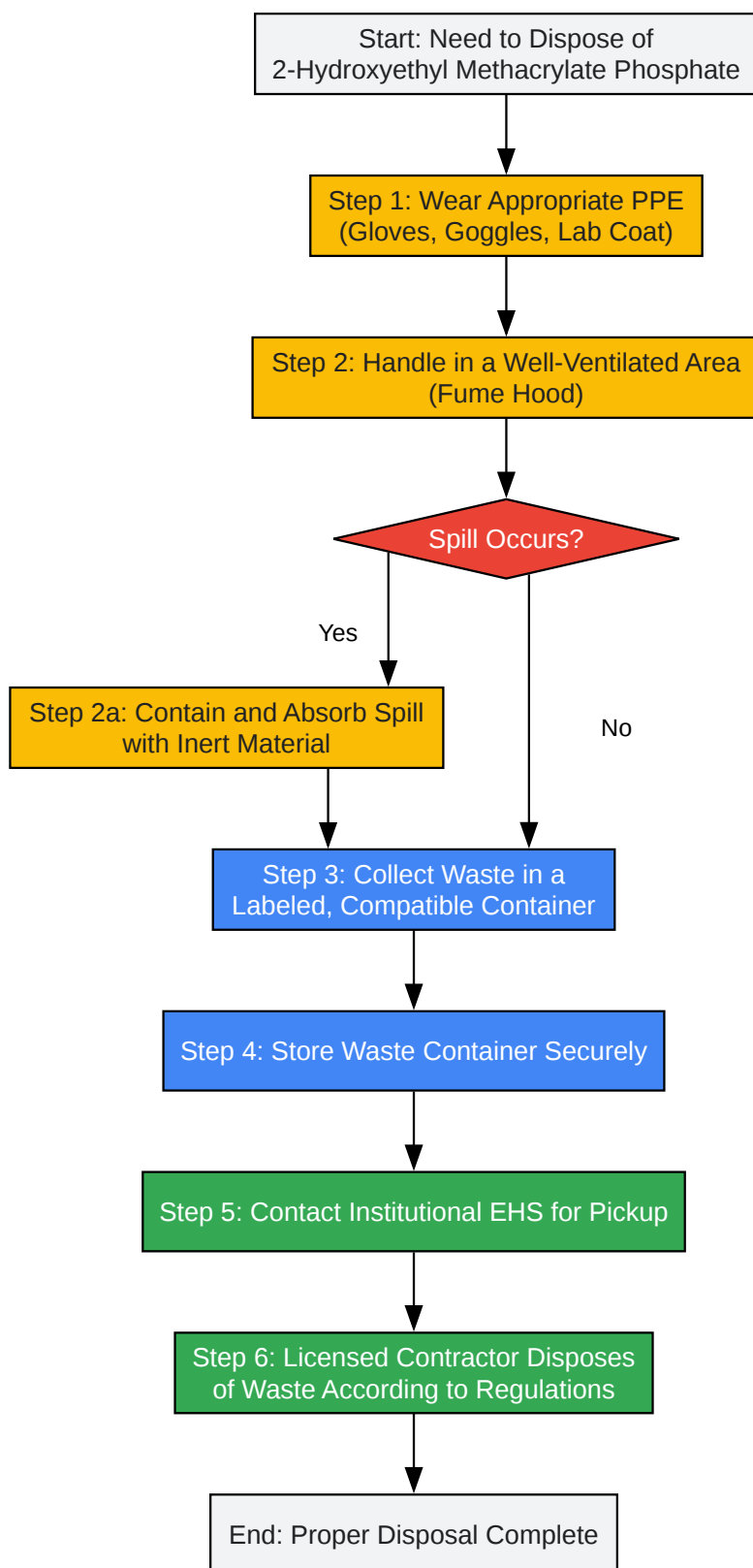
- Collect waste **2-Hydroxyethyl methacrylate phosphate** in its original container or a designated, compatible, and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) office.
- Store the waste container in a cool, well-ventilated, and locked area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[1]

4. Final Disposal:

- The disposal of **2-Hydroxyethyl methacrylate phosphate** must be conducted through an approved and licensed hazardous waste disposal contractor.[3][6]
- Contact your institution's EHS department to arrange for the collection and disposal of the chemical waste.
- Provide the waste contractor with a complete and accurate description of the waste, including its chemical composition and any known hazards.
- All disposal activities must be in strict accordance with local, regional, and national regulations.[3]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Hydroxyethyl methacrylate phosphate**.



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Disposal Workflow for **2-Hydroxyethyl Methacrylate Phosphate**

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